

3-(2-Oxopyrrolidin-1-yl)propanoic acid safety and handling

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Compound of Interest

Compound Name: 3-(2-Oxopyrrolidin-1-yl)propanoic acid

Cat. No.: B118240

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An In-Depth Technical Guide to the Safe Handling of **3-(2-Oxopyrrolidin-1-yl)propanoic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(2-Oxopyrrolidin-1-yl)propanoic acid (CAS No. 77191-38-9) is a solid organic compound utilized in various research and development applications, including as a potential intermediate for RORy agonists in cancer treatment.^[1] As with any laboratory chemical, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety of personnel and the integrity of experimental work. This guide provides a comprehensive overview of the safety and handling protocols for this compound, grounded in authoritative safety data and established laboratory best practices.

Chemical Identification and Properties

A clear identification of the substance is the foundation of safe handling. Key identifiers and physical properties are summarized below.

Property	Value	Source
Chemical Name	3-(2-oxopyrrolidin-1-yl)propanoic acid	
Synonyms	N-(2-carboxyethyl)-2-pyrrolidone	N/A
CAS Number	77191-38-9	[1]
Molecular Formula	C ₇ H ₁₁ NO ₃	
Molecular Weight	157.17 g/mol	
Physical Form	Solid	

Hazard Analysis and GHS Classification

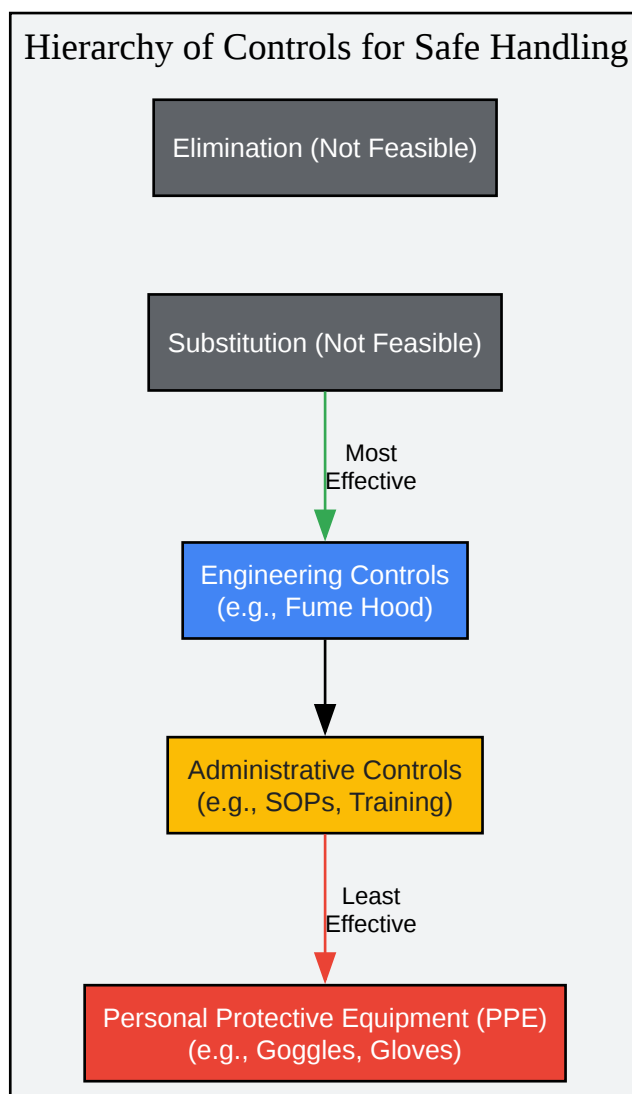
Based on available Safety Data Sheets (SDS), **3-(2-Oxopyrrolidin-1-yl)propanoic acid** is classified under the Globally Harmonized System (GHS) with the following primary hazard.

GHS Classification	Hazard Code	Hazard Statement	Signal Word	Pictogram
Serious Eye Damage/Eye Irritation, Category 1	H318	Causes serious eye damage	Danger	

Causality Behind the Hazard: The H318 classification indicates that this compound, upon contact with the eyes, can cause tissue damage or serious physical decay of vision which is not reversible within 21 days. This is a significant risk, demanding stringent eye protection protocols. The corrosive nature of the propanoic acid functional group, combined with the overall molecular structure, likely contributes to this hazard.

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the identified risks, a systematic approach to exposure control must be implemented. The hierarchy of controls is a framework that prioritizes safety measures from most to least effective.



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Figure 1: Hierarchy of Controls.

3.1. Engineering Controls:

- Ventilation: Handle this compound in a well-ventilated area.[2] For procedures that may generate dust, such as weighing or transfers, a chemical fume hood is the recommended engineering control to minimize inhalation exposure.

3.2. Administrative Controls:

- **Standard Operating Procedures (SOPs):** Develop and strictly follow detailed SOPs for all experimental work involving this compound.
- **Training:** Ensure all personnel are trained on the specific hazards and handling procedures outlined in the SDS and this guide.
- **Hygiene Practices:** Wash hands thoroughly after handling the substance.^[3]^[4] Do not eat, drink, or smoke in laboratory areas.^[5]

3.3. Personal Protective Equipment (PPE): PPE is the last line of defense and must be selected to address the specific hazards of the compound.

- **Eye and Face Protection:** Due to the H318 classification, robust eye protection is mandatory. Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.^[2] A face shield should be worn in addition to goggles when there is a significant risk of splashes or dust generation.
- **Skin Protection:** Wear protective gloves that are resistant to the chemical. Nitrile or neoprene gloves are generally suitable for handling solid chemicals, but always check the manufacturer's compatibility data. Wear a lab coat to protect personal clothing.
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, use a NIOSH-approved particulate respirator.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for preventing accidents and maintaining the chemical's integrity.

4.1. Handling:

- Avoid contact with skin and eyes.^[2]
- Avoid the formation of dust and aerosols.^[2]
- Provide appropriate exhaust ventilation at places where dust is formed.^[6]

- Practice good housekeeping to prevent the accumulation of dust.

4.2. Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Store locked up.[\[5\]](#)[\[7\]](#)
- This compound is classified as a combustible solid (Storage Class 11), indicating it can burn but does not ignite readily. Keep away from heat and sources of ignition.[\[3\]](#)

Emergency Procedures

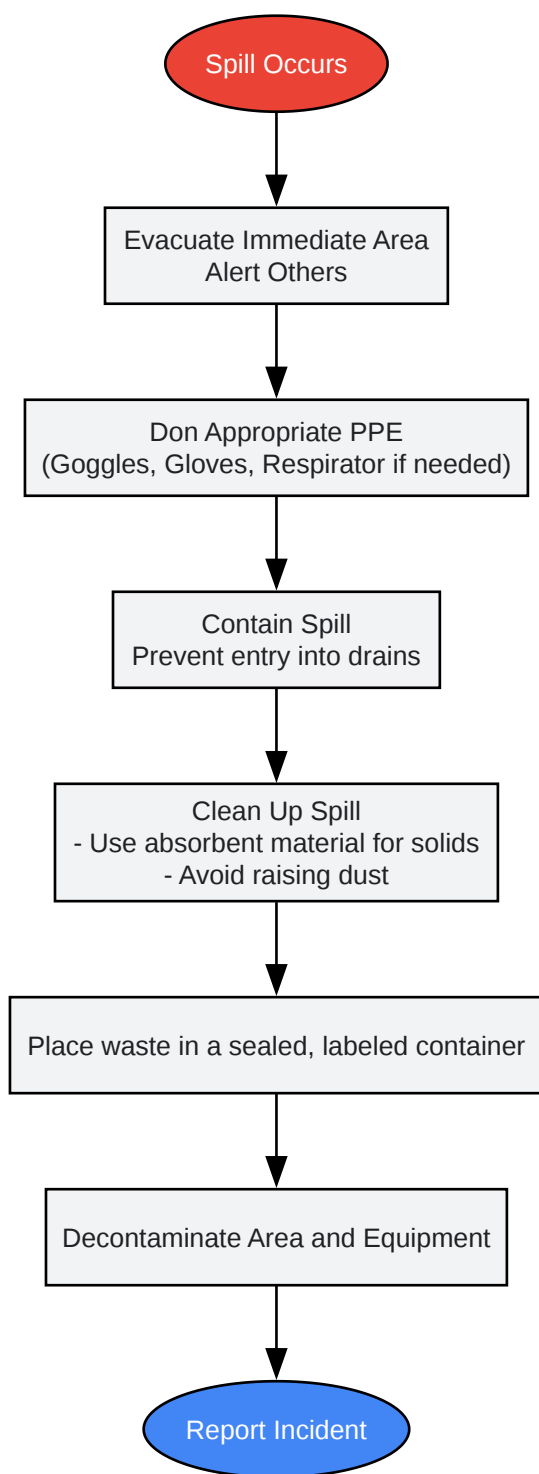
In the event of an exposure or spill, immediate and correct action is crucial.

5.1. First-Aid Measures:

- Eye Contact: This is the most critical exposure route. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#) Remove contact lenses if present and easy to do.[\[7\]](#) Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[3\]](#) Wash off with soap and plenty of water.[\[2\]](#)
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration.[\[7\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[\[3\]](#)[\[7\]](#) Call a physician or poison control center immediately.

5.2. Accidental Release Measures (Spill Response):

The primary goals of spill response are to protect personnel, prevent the spread of contamination, and safely clean the affected area.



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